

Physical and chemical properties of N-Methyl-N-phenylglycine hydrochloride.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyl-N-phenylglycine*

Cat. No.: *B3135946*

[Get Quote](#)

An In-depth Technical Guide to N-Methyl-N-phenylglycine Hydrochloride

This technical guide provides a comprehensive overview of the physical and chemical properties of **N-Methyl-N-phenylglycine** hydrochloride, a compound of significant interest to researchers, scientists, and professionals in drug development. This document details its characteristics, methods for its synthesis and analysis, and its applications in various research fields.

Chemical Identity and Structure

N-Methyl-N-phenylglycine hydrochloride is a derivative of the amino acid glycine. Its structure is characterized by a phenyl group and a methyl group attached to the nitrogen atom of glycine. The hydrochloride salt form enhances its stability and solubility in aqueous solutions. It is important to distinguish between the racemic mixture and its stereoisomers, as their biological activities and physical properties can differ.

Key Identifiers:

Identifier	N-Methyl-N-phenylglycine hydrochloride	N-Methyl-L-phenylglycine hydrochloride
CAS Number	40643-55-8, 21911-75-1	2611-88-3
Molecular Formula	C ₉ H ₁₁ NO ₂ · HCl[1][2]	C ₉ H ₁₁ NO ₂ · HCl[3]
Molecular Weight	201.65 g/mol [2][3]	201.65 g/mol [3]
Synonyms	[Methyl(phenyl)amino]acetic acid hydrochloride, 2-(N-methylanilino)acetic acid hydrochloride	N-Me-L-Phg-OH · HCl

Physicochemical Properties

The physicochemical properties of **N-Methyl-N-phenylglycine** hydrochloride are crucial for its handling, formulation, and application in research and development.

Table of Physicochemical Properties:

Property	Value	CAS Number	Reference
Appearance	White to off-white solid/powder	21911-75-1, 2611-88-3	[3][4]
Melting Point	214-215 °C	21911-75-1	[4]
Optical Rotation	[α] _{D20} = 75.3 ± 2° (C=0.5 in H ₂ O)	2611-88-3	[3]
Purity	≥ 98% (by NMR)	2611-88-3	[3]
Storage Conditions	Inert atmosphere, Room Temperature or 0 - 8 °C	21911-75-1, 2611-88-3	[3][4]

Experimental Protocols

Synthesis of N-Methyl-N-phenylglycine

A common method for the synthesis of **N-methyl-N-phenylglycine** involves the hydrolysis of its methyl ester.

Protocol:

- **Reaction Setup:** To a solution of 500 ml water/methanol (1/4 weight ratio), add 30 g of N-phenyl-N-methylglycine methyl ester and 12.3 g (1.1 equivalent weight) of sodium hydroxide.
- **Reflux:** Heat the mixture to reflux for 2 hours.
- **Solvent Evaporation:** Remove the methanol from the reaction mixture under reduced pressure.
- **Extraction of Unreacted Materials:** Add water to the residue and extract any unreacted starting materials with methylene chloride.
- **Acidification and Product Extraction:** Adjust the pH of the aqueous layer to approximately 5 with 10% hydrochloric acid. Extract the product with ether.
- **Drying and Isolation:** Dry the ether layer and distill the solvent to yield **N-methyl-N-phenylglycine**.^[5]

Preparation of N-phenyl-N-methylglycine hydrochloride from its Methyl Ester

The hydrochloride salt can be prepared by the hydrolysis of the corresponding methyl ester in the presence of hydrochloric acid.

Protocol:

- **Dissolution:** Dissolve methyl 2-(methyl(phenyl)amino)acetate (0.80 g, 4.46 mmol) in 20 mL of 10% aqueous hydrochloric acid.
- **Reflux:** Stir the reaction mixture under reflux conditions for 4 hours.
- **Isolation:** After the reaction is complete, remove the water by distillation under reduced pressure to obtain the N-phenyl-N-methylglycine hydrochloride product.^[4]

Analytical Methods

High-performance liquid chromatography (HPLC) is a precise and reliable method for the analysis of amino acid derivatives like **N-Methyl-N-phenylglycine** hydrochloride, ensuring accurate quantification and quality control.[6]

Applications in Research

N-Methyl-N-phenylglycine and its derivatives are utilized in several areas of scientific research:

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[3]
- **Biochemical Research:** This compound is used as a tool to investigate amino acid metabolism and protein interactions.[3]
- **Chiral Synthesis:** Its chiral nature makes it valuable in asymmetric synthesis to enhance the selectivity of chemical reactions.[3]
- **Neuroscience:** Researchers use it to study neurotransmitter systems, which may aid in understanding brain function and developing treatments for mental health conditions.[3]

Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the synthesis protocols described above.



[Click to download full resolution via product page](#)

Caption: Synthesis of **N-Methyl-N-phenylglycine**.



[Click to download full resolution via product page](#)

Caption: Synthesis of the Hydrochloride Salt.

Safety and Handling

Standard laboratory safety precautions should be observed when handling **N-Methyl-N-phenylglycine** hydrochloride. This includes wearing appropriate personal protective equipment such as gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide serves as a foundational resource for professionals working with **N-Methyl-N-phenylglycine** hydrochloride. For further details on specific applications or analytical techniques, consulting the primary literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Sapphire Bioscience [sapphirebioscience.com]
- 3. chemimpex.com [chemimpex.com]
- 4. N-phenyl-N-methylglycine hydrochloride | 21911-75-1 [chemicalbook.com]
- 5. prepchem.com [prepchem.com]
- 6. HPLC Method for Analysis of Glycine and Glycine Methyl Ester Hydrochloride | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [Physical and chemical properties of N-Methyl-N-phenylglycine hydrochloride.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3135946#physical-and-chemical-properties-of-n-methyl-n-phenylglycine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com